

2-Methyleicosane (CAS Number: 1560-84-5): A Technical Overview

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Compound of Interest

Compound Name: 2-Methyleicosane

Cat. No.: B1218246

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Introduction

2-Methyleicosane, a branched-chain alkane with the CAS number 1560-84-5, is a long-chain hydrocarbon.^{[1][2][3]} This document provides a technical overview of its known chemical and physical properties. It is important to note that while the physicochemical characteristics of **2-Methyleicosane** are documented, there is a significant lack of publicly available information regarding its biological activity, specific experimental protocols, and associated signaling pathways. The information presented herein is based on existing chemical literature and databases.

Chemical and Physical Properties

The fundamental properties of **2-Methyleicosane** are summarized in the table below. This data is compiled from various chemical databases and provides a baseline for its identity and behavior in a laboratory setting.

| Property | Value | Source |
|--|---------------------------|-----------|
| Molecular Formula | C21H44 | [1][2] |
| Molecular Weight | 296.57 g/mol | [1][4] |
| CAS Number | 1560-84-5 | [1][2][3] |
| Density | 0.8±0.1 g/cm ³ | |
| Boiling Point | 341.1±5.0 °C at 760 mmHg | |
| Flash Point | 125.9±10.8 °C | |
| LogP (Octanol-Water Partition Coefficient) | 11.73 | |
| Refractive Index | 1.442 | |

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of chemical compounds. The available information for **2-Methyleicosane** includes:

| Spectroscopic Data | Details | Source |
|-------------------------------------|------------------------------------|--------|
| Mass Spectrum (Electron Ionization) | Data available in the NIST WebBook | [2] |
| Gas Chromatography | Retention indices are available | [5] |

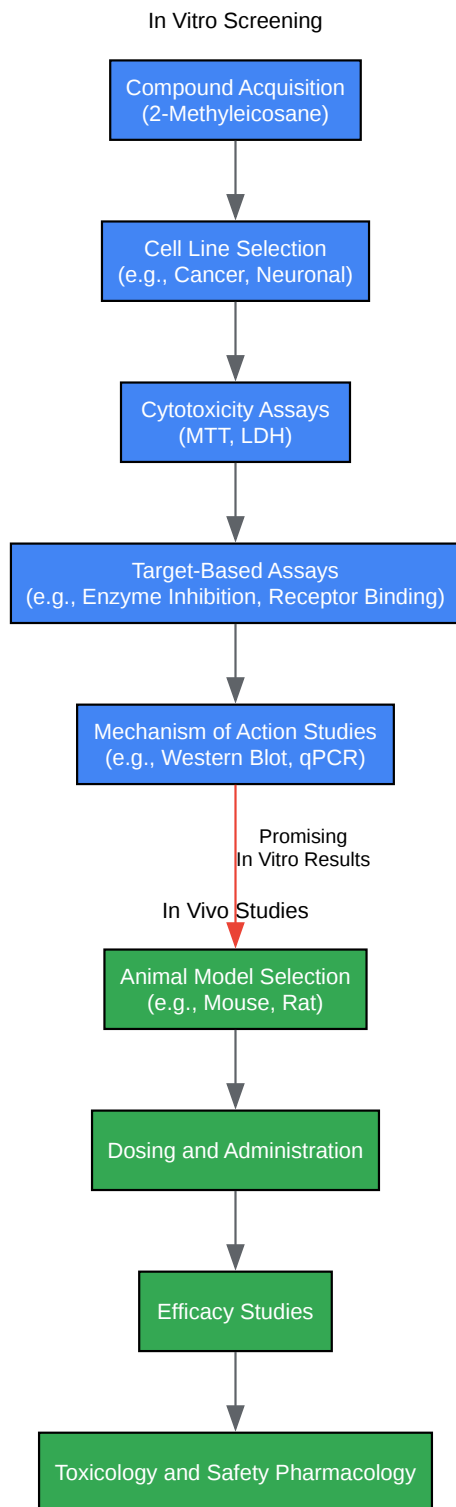
Biological Activity and Toxicological Information

A comprehensive search of scientific literature and toxicological databases reveals a notable absence of specific studies on the biological activity of **2-Methyleicosane**. While the broader class of branched alkanes is known to play roles in the cuticular waxes of plants and insects, no specific pharmacological or toxicological effects have been attributed to **2-Methyleicosane** itself.[6] The PubChem database reports it as "Not Classified" for GHS hazards.[1]

Experimental Protocols

Due to the lack of published research on the biological effects of **2-Methyleicosane**, no specific experimental protocols can be cited. However, a general workflow for investigating the potential bioactivity of a novel compound is presented below as a hypothetical example.

Hypothetical Experimental Workflow for Bioactivity Screening

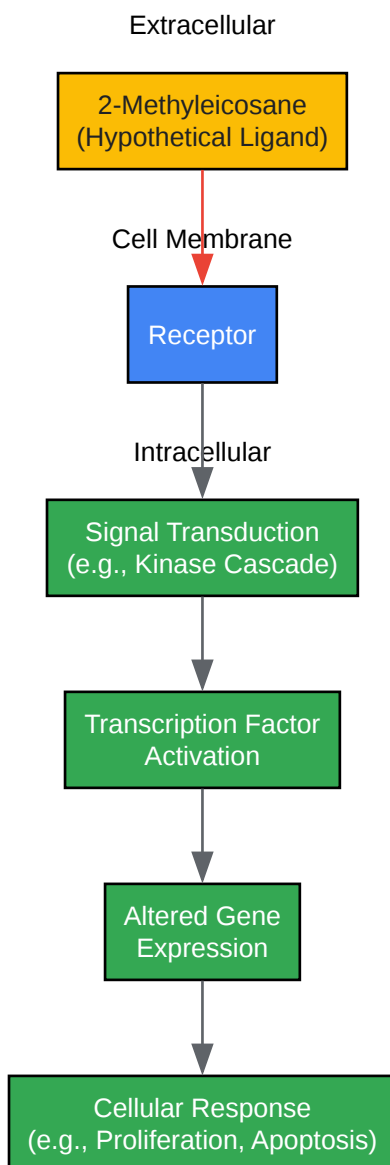
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Caption: A generalized workflow for assessing the biological activity of a chemical compound.

Signaling Pathways

There is no information available in the scientific literature that links **2-Methyleicosane** to any specific signaling pathways. Research would be required to determine if this compound has any effect on cellular signaling. A hypothetical diagram illustrating a generic signaling cascade that could be investigated is provided below.

Generic Cell Signaling Pathway for Investigation



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Caption: A simplified diagram of a generic signaling pathway.

Conclusion and Future Directions

2-Methyleicosane is a well-characterized compound from a physicochemical perspective. However, its biological role and potential as a research tool or therapeutic agent remain entirely unexplored. The absence of data on its interaction with biological systems presents a significant knowledge gap. Future research should focus on systematic screening to identify any potential bioactivity. Should any activity be observed, further studies would be warranted to elucidate the mechanism of action and any involved signaling pathways. For scientists in drug discovery, **2-Methyleicosane** represents a truly novel chemical entity with unknown potential.

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